

Application Notes and Protocols: 5-chloro-N,N-dimethylpentanamide in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-chloro-N,N-dimethylpentanamide

Cat. No.: B3053327

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Abstract

5-chloro-N,N-dimethylpentanamide is a versatile bifunctional building block in organic synthesis. Its chemical structure, featuring a terminal chloroalkane and a dimethylamide moiety, allows for a range of chemical transformations, making it a valuable precursor for the synthesis of various acyclic and heterocyclic compounds. This document provides an overview of its applications, including detailed experimental protocols for its use in alkylation reactions and as a precursor for the synthesis of nitrogen-containing heterocycles.

Chemical Properties and Safety Information

Basic chemical and physical properties of **5-chloro-N,N-dimethylpentanamide** are summarized below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ ClNO	[1]
Molecular Weight	163.64 g/mol	[1]
CAS Number	53101-21-6	[1]
IUPAC Name	5-chloro-N,N-dimethylpentanamide	[1]
SMILES	CN(C)C(=O)CCCCI	[1]
Appearance	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	

Safety and Handling: **5-chloro-N,N-dimethylpentanamide** is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Applications in Organic Synthesis

The reactivity of **5-chloro-N,N-dimethylpentanamide** is centered around the electrophilic carbon bearing the chlorine atom, making it an excellent substrate for nucleophilic substitution reactions. The dimethylamide group is generally stable under these conditions but can be involved in subsequent transformations.

As an Alkylating Agent

5-chloro-N,N-dimethylpentanamide can be used to introduce a 5-(dimethylamino)-5-oxopentyl group onto various nucleophiles, such as amines, indoles, and other carbanions. This alkylation strategy is a key step in the synthesis of more complex molecules, including potential pharmaceutical intermediates.

a) N-Alkylation of Indoles:

The indole scaffold is a common motif in many biologically active compounds.[2] Alkylation at the nitrogen atom is a common strategy to modify its properties.

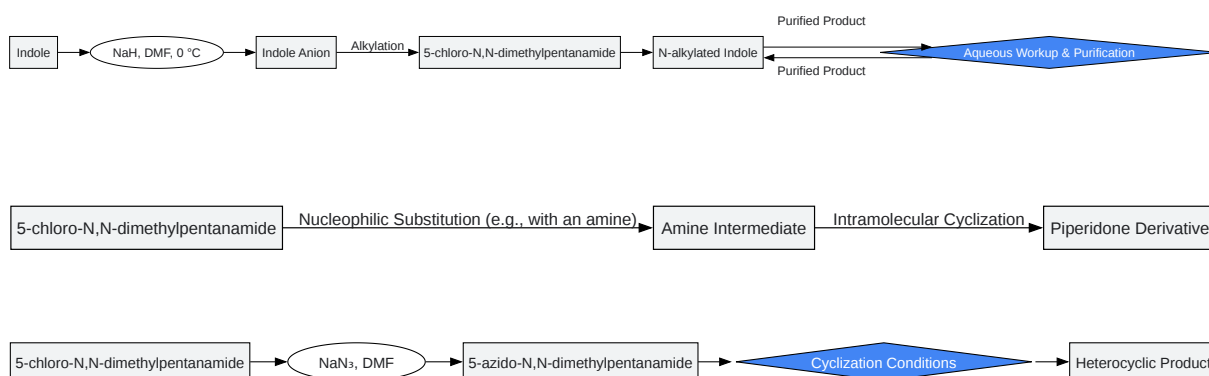
Experimental Protocol: Synthesis of N-(5-(dimethylamino)-5-oxopentyl)indole

- **Materials:** **5-chloro-N,N-dimethylpentanamide**, Indole, Sodium hydride (NaH) (60% dispersion in mineral oil), Anhydrous Dimethylformamide (DMF), Ethyl acetate, Brine, Anhydrous sodium sulfate.
- **Procedure:**
 - To a stirred suspension of sodium hydride (1.2 eq.) in anhydrous DMF at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add a solution of indole (1.0 eq.) in anhydrous DMF dropwise.
 - Allow the reaction mixture to stir at room temperature for 30 minutes.
 - Cool the mixture back to 0 °C and add a solution of **5-chloro-N,N-dimethylpentanamide** (1.1 eq.) in anhydrous DMF dropwise.
 - Let the reaction warm to room temperature and stir for 12-16 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction by carefully adding saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to afford the desired N-alkylated indole.

Expected Results and Data:

Product	Form	Yield	Analytical Data
N-(5-(dimethylamino)-5-oxopentyl)indole	Oil or low-melting solid	75-85%	^1H NMR, ^{13}C NMR, MS

Logical Workflow for N-Alkylation of Indole:

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References

- 1. 5-chloro-N,N-dimethylpentanamide | C₇H₁₄ClNO | CID 11252183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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